Foreword: The Emergence of a Versatile Synthetic Tool

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Compound of Interest

Compound Name:	*3-Bromoprop-2-yn-1-ol*
CAS No.:	*2060-25-5*
Cat. No.:	*B129685*

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In the landscape of organic chemistry, the value of a molecule is often measured by its versatility and the efficiency with which it can be incorporated into more complex structures. **3-Bromoprop-2-yn-1-ol** (C_3H_3BrO), a seemingly simple trifunctional molecule, stands as a testament to this principle. Possessing a hydroxyl group, a carbon-carbon triple bond, and a bromine atom, it offers three distinct points for chemical modification. This guide provides a comprehensive overview for researchers and drug development professionals on the history, synthesis, and pivotal applications of this powerful synthetic building block. While its "discovery" was not a singular, celebrated event, its history is intrinsically linked to the broader development of alkyne and organohalogen chemistry.

Historical Context: An Evolution from Propargyl Alcohol

The history of **3-Bromoprop-2-yn-1-ol** is less about a specific moment of discovery and more an outcome of the logical progression of synthetic chemistry. Its parent molecule, propargyl alcohol (prop-2-yn-1-ol), the simplest stable alcohol containing an alkyne, has been a fundamental starting material for decades.[1] The synthesis of propargyl alcohol itself is a

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cornerstone of industrial chemistry, often produced by the copper-catalyzed reaction of formaldehyde and acetylene.[1]

The "discovery" of **3-Bromoprop-2-yn-1-ol** can be traced to the extensive exploration of electrophilic halogenation reactions on alkynes, a field of study that has been active for over a century.[2][3] Early investigations into the reactions of propargyl alcohols with halogens laid the groundwork for the controlled synthesis of halo-functionalized derivatives.[3] The development of methods to selectively add a single bromine atom to the terminal position of the alkyne in propargyl alcohol marked the practical emergence of **3-Bromoprop-2-yn-1-ol** as an accessible and valuable reagent.

Core Synthesis Methodologies

The successful synthesis of **3-Bromoprop-2-yn-1-ol** hinges on the selective bromination of the alkyne's terminal carbon without affecting the primary alcohol.

Primary Route: Direct Electrophilic Bromination

The most common and direct method for preparing **3-Bromoprop-2-yn-1-ol** is the electrophilic addition of molecular bromine (Br_2) to propargyl alcohol.[4]

Mechanism: The reaction proceeds via an electrophilic addition mechanism. The electron-rich triple bond of the propargyl alcohol attacks a bromine molecule, leading to the formation of a bridged bromonium ion intermediate. A bromide ion then attacks the terminal carbon, resulting in the desired product. Careful control of stoichiometry is crucial to prevent the addition of a second bromine atom, which would yield dibrominated products.[5]

Caption: General workflow for the synthesis of **3-Bromoprop-2-yn-1-ol**.

Detailed Experimental Protocol:

- Setup: A three-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, and a thermometer. The flask is cooled in an ice-salt bath.
- Reagents: Propargyl alcohol (1.0 eq) is added to the flask, either neat or dissolved in a suitable protic solvent.[5]

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- Bromination: Molecular bromine (1.0 eq) is added dropwise via the dropping funnel, ensuring the internal temperature is maintained between -5°C and 15°C.[5] The careful control of temperature is paramount to minimize side reactions and ensure selectivity.[4]
- Quenching: After the addition is complete, the reaction is stirred for a short period and then quenched by adding a basic aqueous solution, such as sodium bicarbonate, to neutralize any remaining acid.[5]
- Workup: The product is extracted with an organic solvent (e.g., diethyl ether), washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.

Alternative Brominating Agents

While molecular bromine is effective, other reagents can be employed, often providing milder reaction conditions.

- N-Bromosuccinimide (NBS): NBS is a common source of electrophilic bromine and can be used as an alternative to Br_2. The reaction is often initiated by a radical initiator or light, though electrophilic pathways can also occur.[4]

Data Summary: Synthesis Parameters

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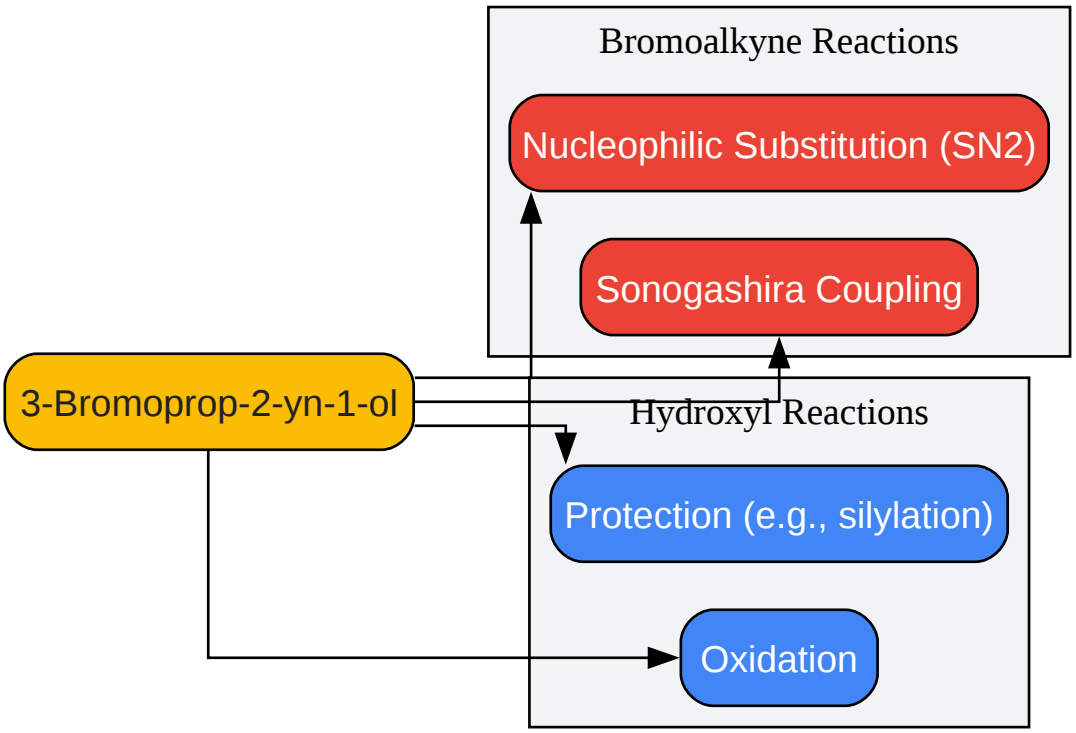
Method	Brominating Agent	Typical Conditions	Advantages	Disadvantages
Direct Bromination	Molecular Bromine (Br_2)	-5°C to 15°C, neat or protic solvent	High yield, readily available reagents	Br_2 is highly corrosive and toxic; requires careful temperature control to avoid over-bromination[5]
NBS Bromination	N-Bromosuccinimide (NBS)	Room temperature, often with a catalyst/initiator	Milder than Br_2, easier to handle (solid)	May require specific initiators; can be less cost-effective for large-scale synthesis

A Note on PBr_3: It is critical to distinguish the desired reaction from the conversion of the alcohol to a bromide. Reagents like phosphorus tribromide (PBr_3) will react with the hydroxyl group to form propargyl bromide ($BrCH_2C{\equiv}CH$), a different and also useful synthetic intermediate.[6][7]

Chemical Reactivity: A Bifunctional Linchpin

The synthetic power of **3-Bromoprop-2-yn-1-ol** stems from the orthogonal reactivity of its functional groups.[4] This dual reactivity allows for sequential, selective modifications, making it a valuable building block for complex molecules.

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Caption: Dual reactivity pathways of **3-Bromoprop-2-yn-1-ol**.

Reactions at the Bromoalkyne Moiety

- Cross-Coupling Reactions: The bromoalkyne is an excellent substrate for transition-metal-catalyzed cross-coupling reactions. The most notable of these is the Sonogashira coupling, which forms a new carbon-carbon bond between the alkyne and an aryl or vinyl halide. This reaction is fundamental to the synthesis of many conjugated systems found in pharmaceuticals and organic materials.[4]

- Nucleophilic Substitution: The bromine atom can be readily displaced by a wide range of nucleophiles in an S_n2-type reaction, allowing for the introduction of amines, azides, thiols, and other functional groups.[4]

Reactions at the Hydroxyl Group

- Oxidation: The primary alcohol can be oxidized to the corresponding aldehyde (propynal) or carboxylic acid (propiolic acid) using standard oxidizing agents.

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- Protection/Derivatization: The hydroxyl group can be protected (e.g., as a silyl ether or tetrahydropyranyl ether) to prevent its interference in subsequent reactions at the bromoalkyne site. This strategy is essential for multi-step synthetic sequences.

Applications in Research and Drug Development

The unique structure of **3-Bromoprop-2-yn-1-ol** makes it a valuable intermediate in several high-value applications.

- Pharmaceutical Synthesis: It serves as a precursor for a wide array of bioactive compounds.[8] Its ability to participate in C-C bond-forming reactions and introduce functional groups makes it ideal for constructing complex molecular scaffolds. For instance, the related compound 3-Bromoprop-2-yn-1-amine is explored in fragment-based drug discovery as a "covalent warhead" to target specific proteins in diseases like cancer.[9] The alcohol serves as a direct precursor to such amine-containing fragments and other derivatives.

- Agrochemicals: Similar to its use in pharmaceuticals, the molecule is used to build active ingredients in herbicides and pesticides.

- Materials Science: The rigid, linear structure of the alkyne makes it a useful component in the synthesis of polymers and other advanced materials where specific structural or electronic properties are desired.

Conclusion

3-Bromoprop-2-yn-1-ol exemplifies the elegance and utility of a well-designed chemical building block. Though its origins are rooted in the fundamental principles of alkyne chemistry rather than a singular discovery, its importance is undeniable. The straightforward and scalable synthesis, combined with its versatile, dual-reactivity profile, ensures its continued role as a pivotal intermediate for scientists in academic research and for professionals in the pharmaceutical and chemical industries. Understanding its synthesis and reactivity is key to unlocking its full potential in the creation of novel, complex molecules.

References

- Bovonsombat, P., et al. (2022). Electrophilic halogenations of propargyl alcohols: paths to α-haloenones, β-haloenones and mixed β,β-dihaloenones. National Institutes of Health. [Link]

© 2026 BenchChem. All rights reserved.

- PubChem. (n.d.). **3-Bromoprop-2-yn-1-ol**. [Link]
- Google Patents. (2019).
- Google Patents. (2015). US9169178B2 - Manufacturing of stabilized propargyl bromide.
- Bovonsombat, P., et al. (2022). Electrophilic halogenations of propargyl alcohols. eScholarship.org. [Link]
- Ataman Kimya. (n.d.). 3-BROMOPROPENE. [Link]
- Google Patents. (2020). CN111018678A - Preparation method of high-purity 3-phenoxy bromopropane.
- Wikipedia. (n.d.). Propargyl bromide. [Link]
- Bovonsombat, P., et al. (2022). Electrophilic halogenations of propargyl alcohols. eScholarship.org. [Link]
- American Chemical Society Publications. (2024). Nickel-Catalyzed Atroposelective Synthesis of Axially Chiral Heterobiaryls via De Novo Benzene Formation. [Link]
- Wikipedia. (n.d.). Propargyl alcohol. [Link]

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Sources

- 1. Propargyl alcohol - Wikipedia [en.wikipedia.org]
- 2. Electrophilic halogenations of propargyl alcohols: paths to α-haloenones, β-haloenones and mixed β,β-dihaloenones - PMC [pmc.ncbi.nlm.nih.gov]
- 3. escholarship.org [escholarship.org]
- 4. 3-Bromoprop-2-yn-1-ol | 2060-25-5 | Benchchem [benchchem.com]

- 5. WO2019067883A1 - Synthesis and prepapration of 2, 3-dibromo-2-propen-1-ol - Google Patents [patents.google.com]
- 6. US9169178B2 - Manufacturing of stabilized propargyl bromide - Google Patents [patents.google.com]
- 7. Propargyl bromide - Wikipedia [en.wikipedia.org]
- 8. biosynth.com [biosynth.com]
- 9. Buy 3-Bromoprop-2-YN-1-amine | 738577-45-2 [smolecule.com]

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